

addressing regioselectivity issues in reactions with 2-(5-Bromopyridin-2-YL)ethanamine

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Compound of Interest

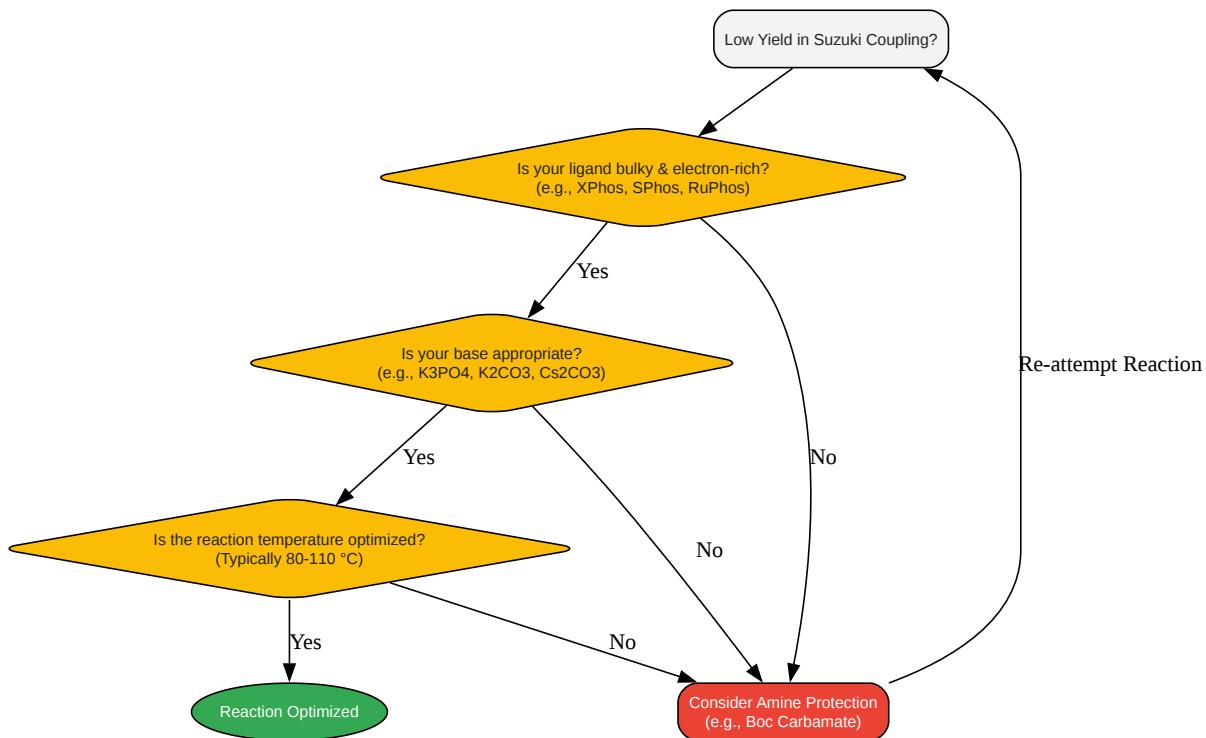
Compound Name: 2-(5-Bromopyridin-2-YL)ethanamine

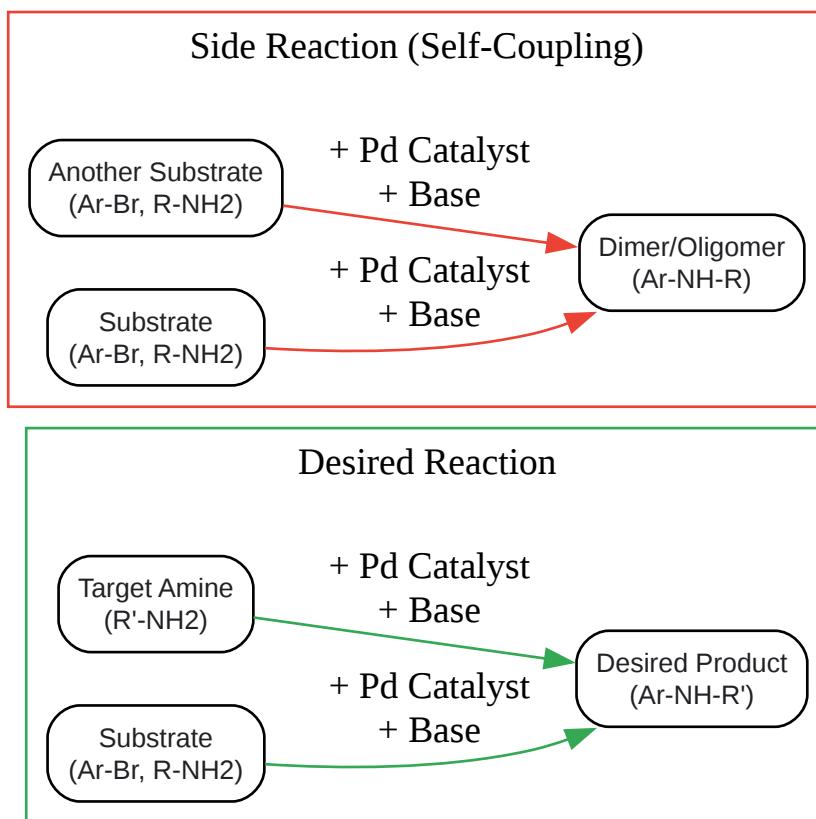
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Understanding the Reactive Sites

The key to controlling regioselectivity lies in understanding the distinct chemical nature of the three primary reactive sites on the molecule. Their relative reactivity is dictated by factors like nucleophilicity, steric accessibility, and the reaction conditions employed.





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